

Spectroscopic Characterization of Butyl Butyryllactate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Butyl butyryllactate*

Cat. No.: *B7909420*

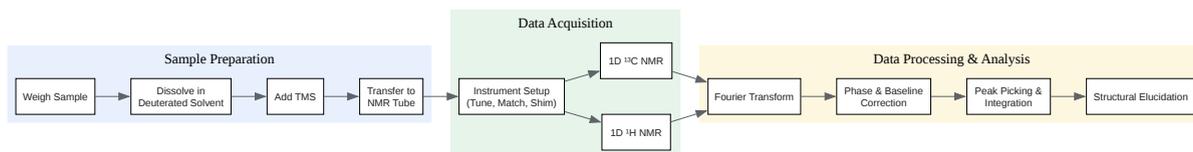
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This guide provides an in-depth analysis of the spectroscopic data for **Butyl butyryllactate** (CAS 7492-70-8), a diester recognized for its role as a flavoring agent and its presence as a plant metabolite.[1] Intended for researchers, scientists, and professionals in drug development, this document offers a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by field-proven insights into experimental design and data interpretation.

Introduction to Butyl Butyryllactate

Butyl butyryllactate, with the IUPAC name (1-butoxy-1-oxopropan-2-yl) butanoate, is a colorless to pale yellow liquid characterized by a sweet-sour, buttermilk-like odor.[1] Its molecular formula is $C_{11}H_{20}O_4$, and it has a molecular weight of 216.27 g/mol .[1][2] This compound is a diester formed from the formal condensation of the carboxyl group of 2-(butanoyloxy)propanoic acid with butan-1-ol.[1] Its application as a flavoring agent is noted in the food industry, and it has been identified as a metabolite in *Euglena gracilis*. [1] A comprehensive understanding of its spectroscopic signature is paramount for its identification, quantification, and quality control in various applications.

Below is a visualization of the chemical structure of **Butyl butyryllactate**.



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Caption: Experimental workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **Butyl butyryllactate** is characterized by strong absorptions corresponding to the two ester carbonyl groups and the C-O single bonds.

Experimental IR Data

Experimental ATR-IR data for **Butyl butyryllactate** has been reported. [1] The key absorption bands are summarized below.

Table 3: Experimental IR Data for **Butyl Butyryllactate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H stretch (aliphatic)
~1740	Very Strong	C=O stretch (ester)
~1180	Strong	C-O stretch (ester)

Source: Bio-Rad Laboratories, Inc., as cited on PubChem. [1] Instrument: Bruker Tensor 27 FT-IR. Technique: ATR-Neat.

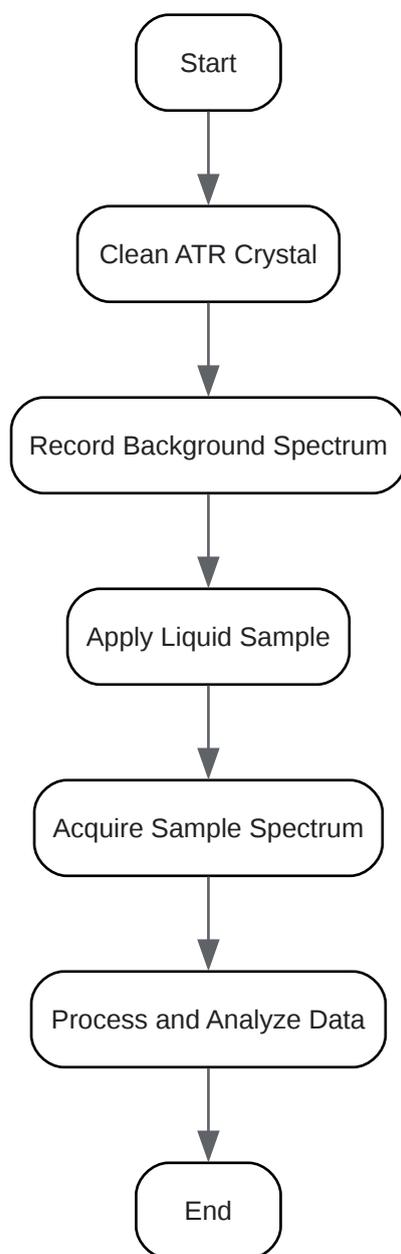
The presence of a very strong band around 1740 cm^{-1} is a definitive indicator of the ester functional groups. The exact position of this band can be influenced by the electronic environment. In **Butyl butyryllactate**, the two ester carbonyls are in similar aliphatic environments, likely resulting in a single, possibly broad, absorption band. The strong C-O stretching vibration further confirms the ester functionalities.

Experimental Protocol for IR Data Acquisition

Attenuated Total Reflectance (ATR) is a common and convenient technique for obtaining IR spectra of liquid samples.

- Instrument Preparation:
 - Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean. Record a background spectrum of the empty ATR accessory. This background will be automatically subtracted from the sample spectrum.
- Sample Application:
 - Place a small drop of **Butyl butyryllactate** directly onto the ATR crystal, ensuring it completely covers the crystal surface.
- Data Acquisition:
 - Lower the ATR press to ensure good contact between the sample and the crystal.
 - Acquire the spectrum, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. The typical spectral range is $4000\text{-}400\text{ cm}^{-1}$.
- Data Analysis:
 - Identify the key absorption bands and assign them to the corresponding functional group vibrations.

The process of acquiring an ATR-IR spectrum is straightforward and non-destructive.



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Caption: Workflow for ATR-IR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and structure.

Experimental Mass Spectrometry Data

The electron ionization (EI) mass spectrum of **Butyl butyryllactate** has been obtained through Gas Chromatography-Mass Spectrometry (GC-MS). [1] Table 4: Key Fragments in the EI Mass Spectrum of **Butyl Butyryllactate**

m/z	Relative Intensity (%)	Putative Fragment
71	100	$[C_4H_7O]^+$ (butyryl cation)
43	33	$[C_3H_7]^+$ or $[CH_3CO]^+$
41	78.20	$[C_3H_5]^+$ (allyl cation)
115	13.50	$[M - C_4H_9O_2]^+$
57	9	$[C_4H_9]^+$ (butyl cation)
29	8	$[C_2H_5]^+$

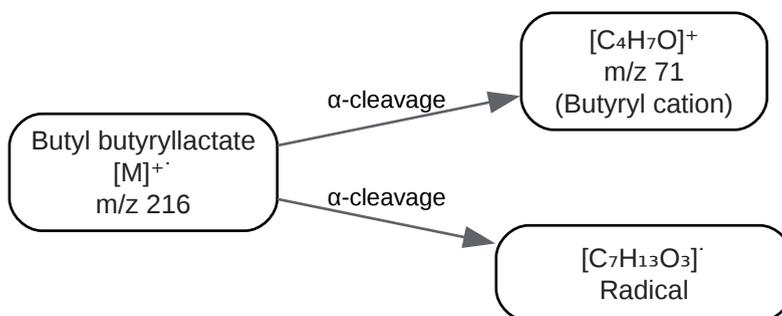
Source: Human Metabolome Database (HMDB) and NIST, as cited on PubChem.

[1] Instrument: HITACHI M-80B.

The base peak at m/z 71 corresponds to the stable butyryl cation, formed by the cleavage of the ester bond. The molecular ion peak (M^+) at m/z 216 is often weak or absent in the EI spectra of esters due to facile fragmentation. The observed fragments are consistent with the structure of **Butyl butyryllactate**.

Fragmentation Pathway

The fragmentation of **Butyl butyryllactate** under electron ionization can proceed through several pathways. The most prominent fragmentation is the alpha-cleavage leading to the formation of the butyryl cation.



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Caption: Primary fragmentation of **Butyl butyryllactate** in EI-MS.

Experimental Protocol for GC-MS Data Acquisition

GC-MS is the standard technique for the analysis of volatile and semi-volatile compounds like **Butyl butyryllactate**.

- Sample Preparation:
 - Prepare a dilute solution of **Butyl butyryllactate** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 1 mg/mL.
- GC-MS System and Conditions:
 - Gas Chromatograph:
 - Injector: Split/splitless injector, typically operated in split mode to avoid column overloading. Injector temperature: ~250 °C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Oven Temperature Program: A temperature gradient is used to ensure good separation of the analyte from any impurities. A typical program might be: initial temperature of 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Ion Trap.
 - Scan Range: m/z 40-400.
- Data Analysis:

- Identify the chromatographic peak corresponding to **Butyl butyryllactate** based on its retention time.
- Analyze the mass spectrum of this peak and compare it to library spectra (e.g., NIST, Wiley) for confirmation.
- Interpret the fragmentation pattern to further confirm the structure.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive signature for the identification and characterization of **Butyl butyryllactate**. The combination of predicted NMR, and experimental IR and MS data offers a multi-faceted approach to confirming the structure and purity of this compound. The detailed experimental protocols serve as a foundation for reproducible and reliable data acquisition, adhering to the principles of scientific integrity. This technical guide is intended to be a valuable resource for scientists and researchers working with **Butyl butyryllactate** in various fields.

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- To cite this document: BenchChem. [Spectroscopic Characterization of Butyl Butyryllactate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7909420#spectroscopic-data-for-butyl-butyryllactate-nmr-ir-ms>]

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